

Best practices for storing and handling ST034307.

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Compound of Interest

Compound Name: ST034307

Cat. No.: B10775859

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Technical Support Center: ST034307

This technical support center provides best practices for storing, handling, and utilizing **ST034307**, a potent and selective adenylyl cyclase 1 (AC1) inhibitor. The information is tailored for researchers, scientists, and drug development professionals to ensure experimental success and maintain compound integrity.

Frequently Asked Questions (FAQs)

Q1: What is **ST034307**?

A1: **ST034307** is a small molecule inhibitor that is highly selective for adenylyl cyclase 1 (AC1), with an IC₅₀ of 2.3 μ M.^{[1][2][3][4][5]} It is a chromone-derived compound with central nervous system drug-like physicochemical properties.^[6] Due to its selectivity, **ST034307** is a valuable tool for studying the role of AC1 in various physiological processes, particularly in pain and opioid dependence research.^{[6][7]}

Q2: How should I store **ST034307**?

A2: Proper storage is crucial to maintain the stability and activity of **ST034307**.

Recommendations for both the solid form and solutions are summarized in the table below.

Q3: How do I reconstitute and prepare stock solutions of **ST034307**?

A3: **ST034307** is soluble in several organic solvents. For most in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent.^{[1][2]} It is also soluble in ethanol.^[2] When preparing stock solutions, it is advisable to use fresh, anhydrous DMSO as the compound's solubility can be affected by moisture.^[4] For in vivo studies, specific formulations involving PEG300, Tween-80, and saline, or corn oil have been used.^[1]

Q4: What are the key experimental applications of **ST034307**?

A4: **ST034307** is primarily used to:

- Selectively inhibit AC1 activity in cell-based assays and tissue homogenates.^{[1][6]}
- Investigate the role of AC1 in pain pathways, as it has demonstrated analgesic properties in animal models of inflammatory and visceral pain.^{[1][7][8]}
- Study the mechanisms of opioid receptor signaling and the development of tolerance.^{[6][7]}

Troubleshooting Guide

Issue 1: Inconsistent or no inhibitory effect observed in my experiment.

- Possible Cause 1: Improper Storage. Verify that **ST034307** has been stored at the correct temperature and protected from moisture, as degradation can lead to loss of activity.
- Possible Cause 2: Incorrect Concentration. Confirm the final concentration of **ST034307** in your assay. The reported IC₅₀ is 2.3 μM, but the optimal concentration may vary depending on the cell type and experimental conditions.^{[1][2][3][4][5]}
- Possible Cause 3: Low AC1 Expression. Ensure that your experimental system (cell line or tissue) expresses sufficient levels of AC1 for an inhibitory effect to be observed. **ST034307** has shown no significant effects in wild-type HEK cells that do not overexpress AC1.^[1]

- Possible Cause 4: Solubility Issues. If you observe precipitation in your media, the compound may not be fully dissolved. Consider preparing a fresh stock solution in anhydrous DMSO and ensure adequate mixing when diluting to your final concentration.

Issue 2: Observed off-target effects in my experiment.

- Possible Cause 1: High Concentration. While **ST034307** is highly selective for AC1, using excessively high concentrations may lead to off-target effects.^[7] It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experiment.
- Possible Cause 2: Interaction with other AC isoforms. **ST034307** has been shown to potentiate the activity of AC2 and has no significant effect on AC8.^{[1][6]} Be aware of the expression profile of other adenylyl cyclase isoforms in your experimental model.

Quantitative Data Summary

Parameter	Value	Reference
Form	Solid	^[1]
Appearance	Off-white to light yellow solid	^[1]
Molecular Weight	297.95 g/mol	^{[1][2]}
Formula	C ₁₀ H ₄ Cl ₄ O ₂	^{[1][2]}
CAS Number	133406-29-8	^{[1][2]}
Purity	≥98%	^[2]
IC50 (AC1)	2.3 μM	^{[1][2][3][4][5]}
Solubility in DMSO	Up to 100 mM	^[2]
Solubility in Ethanol	Up to 20 mM	^[2]

Storage Condition	Shelf Life	Reference
Powder at -20°C	3 years	[1]
Powder at 4°C	2 years	[1]
In solvent at -80°C	2 years	[1]
In solvent at -20°C	1 year	[1]

Experimental Protocols

Protocol 1: In Vitro Inhibition of AC1 in HEK293 Cells

This protocol is adapted from studies demonstrating the inhibitory effect of **ST034307** on AC1 activity in a cellular context.[1][6]

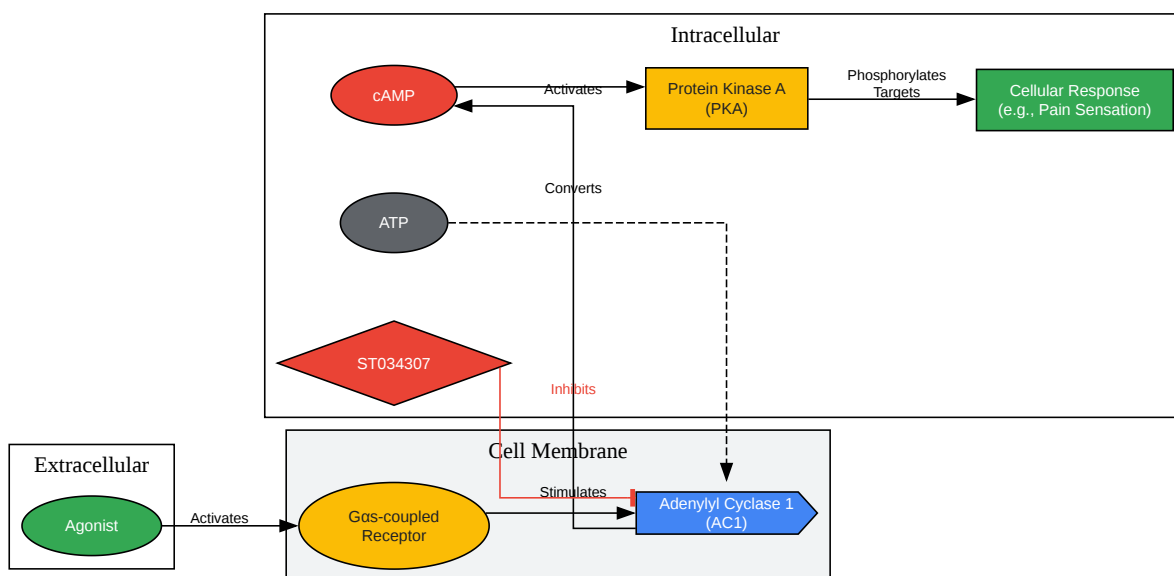
- Cell Culture: Culture HEK293 cells stably expressing AC1 (HEK-AC1) in appropriate media and conditions.
- Cell Plating: Seed HEK-AC1 cells in a multi-well plate at a density that allows for optimal growth and treatment.
- Compound Preparation: Prepare a stock solution of **ST034307** in anhydrous DMSO (e.g., 10 mM). Serially dilute the stock solution in culture media to achieve the desired final concentrations.
- Treatment: Pre-incubate the cells with varying concentrations of **ST034307** for a specified period (e.g., 30 minutes).
- AC1 Stimulation: Stimulate AC1 activity using an appropriate agonist, such as forskolin or isoproterenol.[1]
- cAMP Measurement: Lyse the cells and measure intracellular cAMP levels using a commercially available cAMP assay kit.
- Data Analysis: Plot the cAMP levels against the concentration of **ST034307** to determine the IC50 value.

Protocol 2: In Vivo Assessment of Analgesic Effects in a Mouse Model of Inflammatory Pain

This protocol is based on in vivo studies that have successfully used **ST034307** to alleviate inflammatory pain.[\[1\]](#)[\[7\]](#)

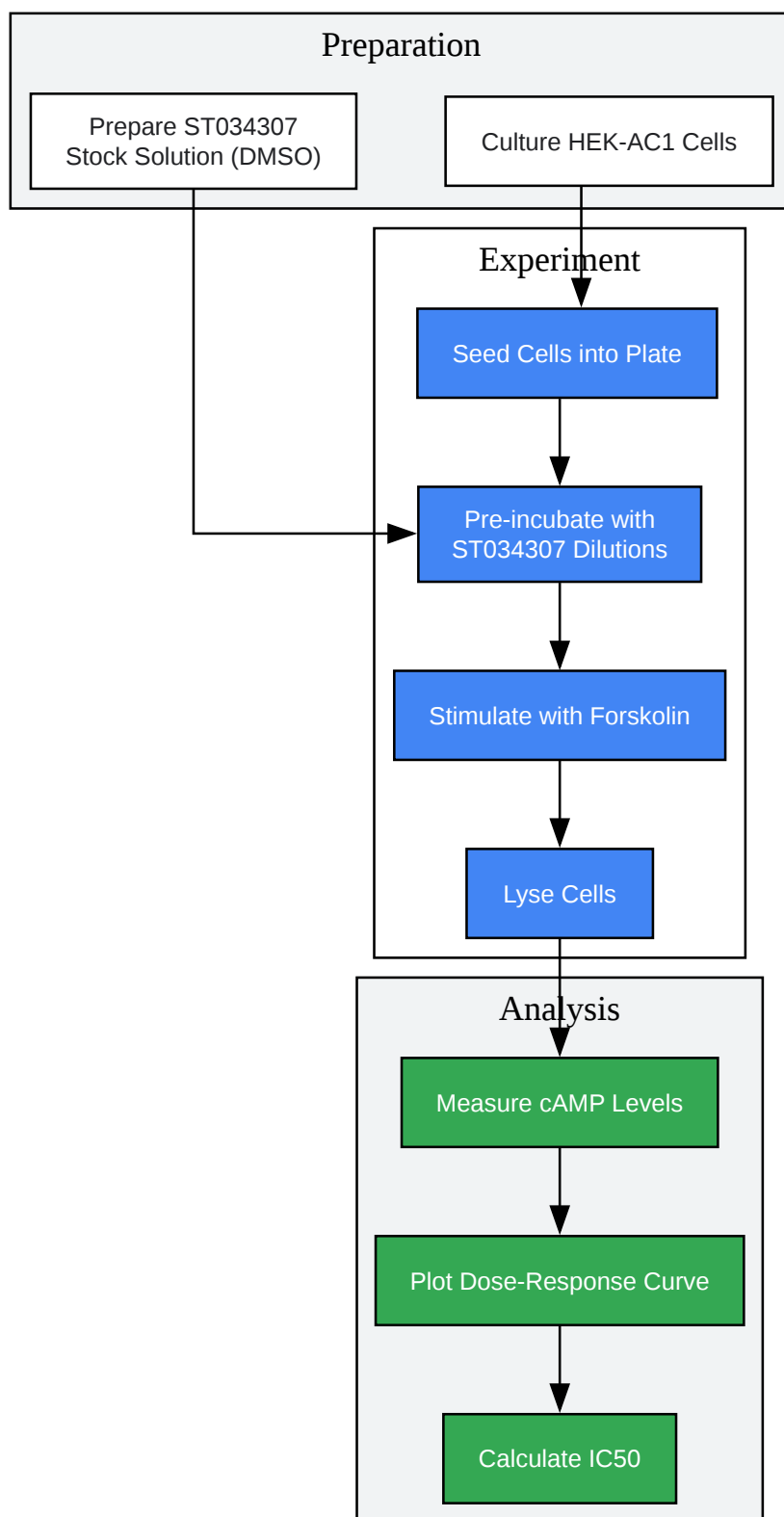
- **Animal Model:** Induce inflammatory pain in mice, for example, by intraplantar injection of Complete Freund's Adjuvant (CFA).[\[1\]](#)
- **Compound Preparation:** Prepare **ST034307** for in vivo administration. A formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline has been previously described.[\[1\]](#)
- **Administration:** Administer **ST034307** to the mice via an appropriate route (e.g., subcutaneous injection).
- **Behavioral Testing:** At various time points after administration, assess pain-related behaviors, such as mechanical allodynia (using von Frey filaments) or thermal hyperalgesia.
- **Data Analysis:** Compare the pain responses of the **ST034307**-treated group to a vehicle-treated control group to determine the analgesic efficacy.

Visualizations



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Caption: Mechanism of **ST034307** Action.



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Caption: In Vitro Experimental Workflow.

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